

2-Fluoro-2-methylbutane safety data sheet

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Fluoro-2-methylbutane

Cat. No.: B1626623

[Get Quote](#)

An In-depth Technical Guide on the Safety Data for 2-Fluoro-2-methylbutane

This technical guide provides a summary of the available safety and property data for **2-Fluoro-2-methylbutane** (CAS No. 661-53-0). The information is intended for researchers, scientists, and professionals in drug development who may be handling this compound. Due to a lack of a comprehensive, publicly available Safety Data Sheet (SDS), this document compiles information from various chemical data aggregators. It is crucial to note that much of the toxicological and hazard information is not readily available, and therefore, this compound should be handled with extreme caution, assuming it may be hazardous.

Physicochemical Properties

The following table summarizes the key physical and chemical properties of **2-Fluoro-2-methylbutane** that have been reported across multiple sources.

Property	Value	Source(s)
Molecular Formula	C5H11F	[1][2][3]
Molecular Weight	90.14 g/mol	[1][2][3]
Melting Point	-121°C	[1][4][5]
Boiling Point	45°C to 61°C	[1][4][5]
Density	0.754 to 0.7915 g/cm ³	[1][4][5]
Vapor Pressure	202 mmHg at 25°C	[1]
Refractive Index	1.338 to 1.354	[1][4][5]
LogP (Octanol/Water Partition Coefficient)	2.1 to 2.1445	[1][3]
Hydrogen Bond Donor Count	0	[1][3]
Hydrogen Bond Acceptor Count	1	[1][3]
Rotatable Bond Count	1	[1][3]
Exact Mass	90.084478513 Da	[1][2][3]

Safety and Hazard Information

The available safety information for **2-Fluoro-2-methylbutane** is limited. Many standard safety data sheet sections, such as GHS classification, hazard statements, and detailed toxicological data, are reported as "no data available". The following table reflects this lack of comprehensive data.

Safety Parameter	Information	Source(s)
GHS Pictogram(s)	No data available	[2][6]
Signal Word	No data available	[2][6]
Hazard Statement(s)	No data available	[2][6]
Precautionary Statement(s)	No data available	[2][6]
Toxicity Data (e.g., LD50, LC50)	No data available	[6]
Ecological Information	No data available	[6]

Given the low boiling point and the presence of fluorine, it is prudent to treat **2-Fluoro-2-methylbutane** as a highly flammable and potentially toxic substance. Standard precautions for handling volatile organic compounds should be strictly followed.

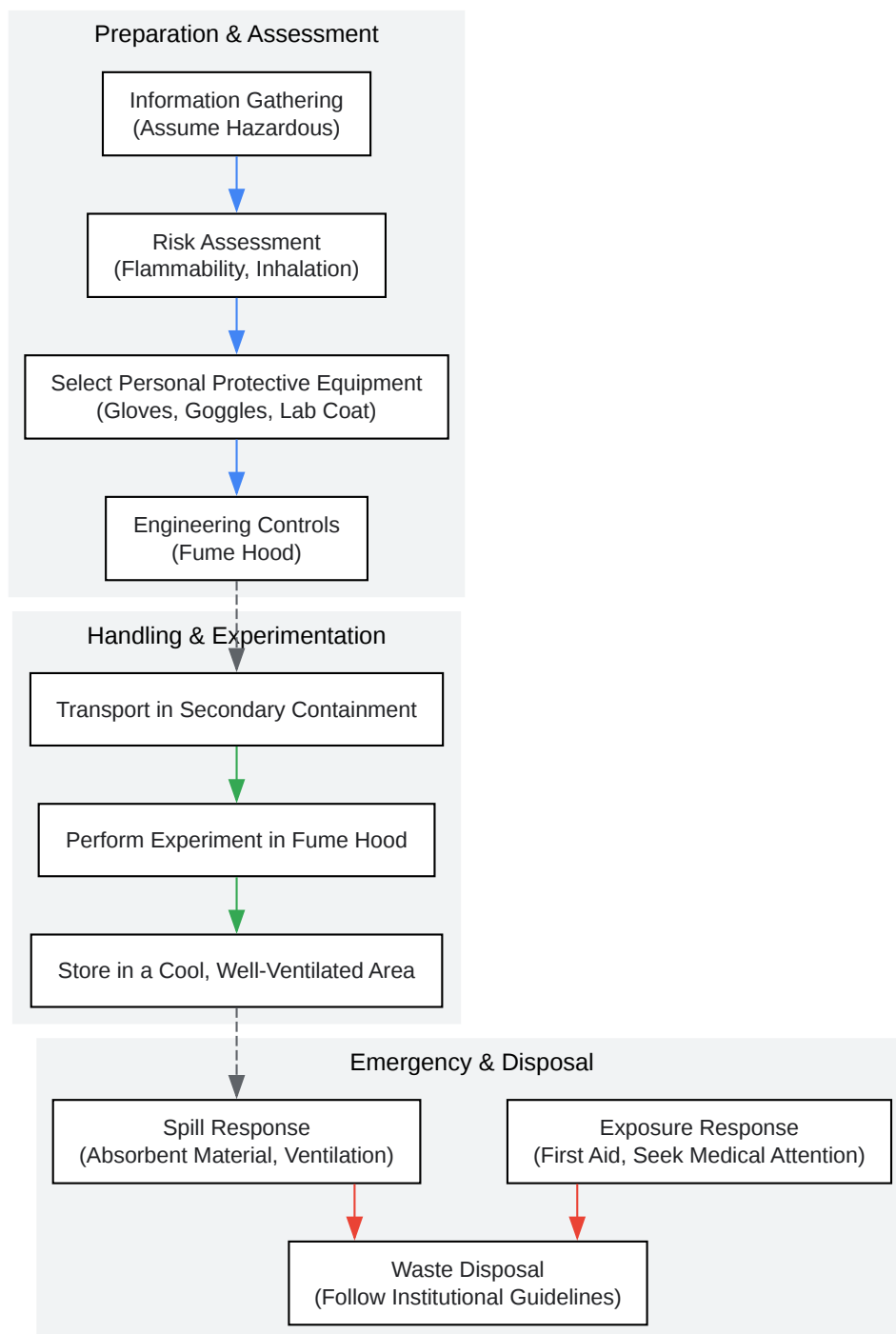
Experimental Protocols

Detailed experimental protocols for determining the safety parameters of **2-Fluoro-2-methylbutane** are not available in the searched literature. General methodologies for determining properties like melting point, boiling point, and density are standard laboratory procedures and are not detailed here.

Logical Workflow for Safe Handling

The following diagram outlines a general workflow for the safe handling of a chemical with limited safety information, such as **2-Fluoro-2-methylbutane**. This workflow is based on standard laboratory safety principles.

General Safe Handling Workflow for 2-Fluoro-2-methylbutane

[Click to download full resolution via product page](#)Caption: General workflow for handling **2-Fluoro-2-methylbutane**.

First Aid Measures

While specific first aid measures for **2-Fluoro-2-methylbutane** are not available, general procedures for handling similar chemicals should be followed in case of exposure:

- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[\[6\]](#)
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.[\[6\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[6\]](#)
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[6\]](#)

Fire-Fighting Measures

For related flammable compounds, the following fire-fighting measures are recommended and should be considered for **2-Fluoro-2-methylbutane**:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[7\]](#)
- Specific Hazards: The substance is expected to be highly flammable. Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[\[8\]](#) Containers may explode when heated.[\[8\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[8\]](#)[\[9\]](#)

Handling and Storage

General guidelines for handling and storing volatile, flammable liquids should be strictly adhered to:

- Handling: Work in a well-ventilated area, preferably in a chemical fume hood.[\[10\]](#) Avoid breathing vapors.[\[10\]](#) Ground and bond containers when transferring material to prevent

static discharge.[8][9] Use non-sparking tools.[8]

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from sources of ignition.[11][12]

Given the significant gaps in the safety data for **2-Fluoro-2-methylbutane**, it is imperative that any work with this chemical is preceded by a thorough risk assessment and that it is handled only by trained personnel in a controlled laboratory setting.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. lookchem.com [lookchem.com]
- 2. Page loading... [guidechem.com]
- 3. 2-Fluoro-2-methylbutane | C₅H₁₁F | CID 13709961 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2-FLUORO-2-METHYLBUTANE CAS#: 661-53-0 [amp.chemicalbook.com]
- 5. 2-fluoro-2-methylbutane [stenutz.eu]
- 6. echemi.com [echemi.com]
- 7. chemicalbook.com [chemicalbook.com]
- 8. fishersci.com [fishersci.com]
- 9. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 10. pdf.lowes.com [pdf.lowes.com]
- 11. assets.thermofisher.com [assets.thermofisher.com]
- 12. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [2-Fluoro-2-methylbutane safety data sheet]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1626623#2-fluoro-2-methylbutane-safety-data-sheet]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com